

GSK2194069 solubility issues and recommended solvents

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Compound of Interest

Compound Name: GSK2194069

Cat. No.: B607780

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This technical support guide provides troubleshooting advice and frequently asked questions regarding the solubility of **GSK2194069**, a potent inhibitor of human fatty acid synthase (FASN). It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **GSK2194069** and what is its primary mechanism of action?

A1: **GSK2194069** is a potent and selective inhibitor of human fatty acid synthase (hFASN), with an IC₅₀ value of 7.7 nM.^{[1][2][3][4]} It specifically inhibits the β -ketoacyl reductase (KR) activity of hFASN.^[5] By blocking this enzyme, **GSK2194069** disrupts the de novo synthesis of long-chain fatty acids, a pathway that is often upregulated in cancer cells, making it a target for cancer therapy.^{[2][5][6]}

Q2: What are the recommended solvents for dissolving **GSK2194069**?

A2: **GSK2194069** is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is the most effective, with a solubility of up to 100 mM. It is also soluble in ethanol and DMF.^[7] For in vivo applications, specific formulations using co-solvents are recommended.

Q3: I am observing precipitation or cloudiness when preparing my **GSK2194069** stock solution. What should I do?

A3: If you observe precipitation, gentle heating and/or sonication can be used to help dissolve the compound.^[1] It is also crucial to use freshly opened, anhydrous DMSO, as hygroscopic (water-absorbed) DMSO can significantly impact solubility.^[1] If the issue persists, consider preparing a more dilute stock solution.

Q4: What are some recommended formulations for in vivo experiments?

A4: For in vivo studies, several multi-solvent systems are suggested to maintain the solubility of **GSK2194069** in an aqueous environment. Here are a few protocols that yield a clear solution at ≥ 2.5 mg/mL (5.83 mM):^[1]

- Protocol 1: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.^[1]
- Protocol 2: 10% DMSO and 90% (20% SBE- β -CD in Saline).^[1]
- Protocol 3: 10% DMSO and 90% Corn Oil.^[1]

Q5: How should I properly store stock solutions of **GSK2194069**?

A5: Stock solutions of **GSK2194069** should be stored at -20°C for up to one year or at -80°C for up to two years.^[1]

Troubleshooting Guide

This guide addresses common solubility issues encountered during experiments with **GSK2194069**.

Issue: Precipitate forms after adding the stock solution to an aqueous buffer.

- Possible Cause: The concentration of the organic solvent (like DMSO) from the stock solution is too high in the final aqueous solution, causing the compound to crash out.
- Solution:
 - Decrease the final concentration of **GSK2194069** in your experiment.

- Increase the percentage of co-solvents (like PEG300 or Tween-80) in your final aqueous solution, if your experimental design permits.
- Prepare a more dilute initial stock solution in DMSO.

Quantitative Solubility Data

The following table summarizes the maximum solubility concentrations for **GSK2194069** in various solvents.

Solvent	Max Concentration (mg/mL)	Max Concentration (mM)
DMSO	≥ 100 mg/mL	233.38 mM
DMSO	42.85 mg/mL	100 mM
DMSO	20 mg/mL	-
DMF	30 mg/mL	-
Ethanol	8.57 mg/mL	20 mM
Ethanol	1 mg/mL	-

Note: Data is compiled from multiple sources and may vary based on the specific batch and purity of the compound.^{[1][7]}

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **GSK2194069** (Molecular Weight: 428.48 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

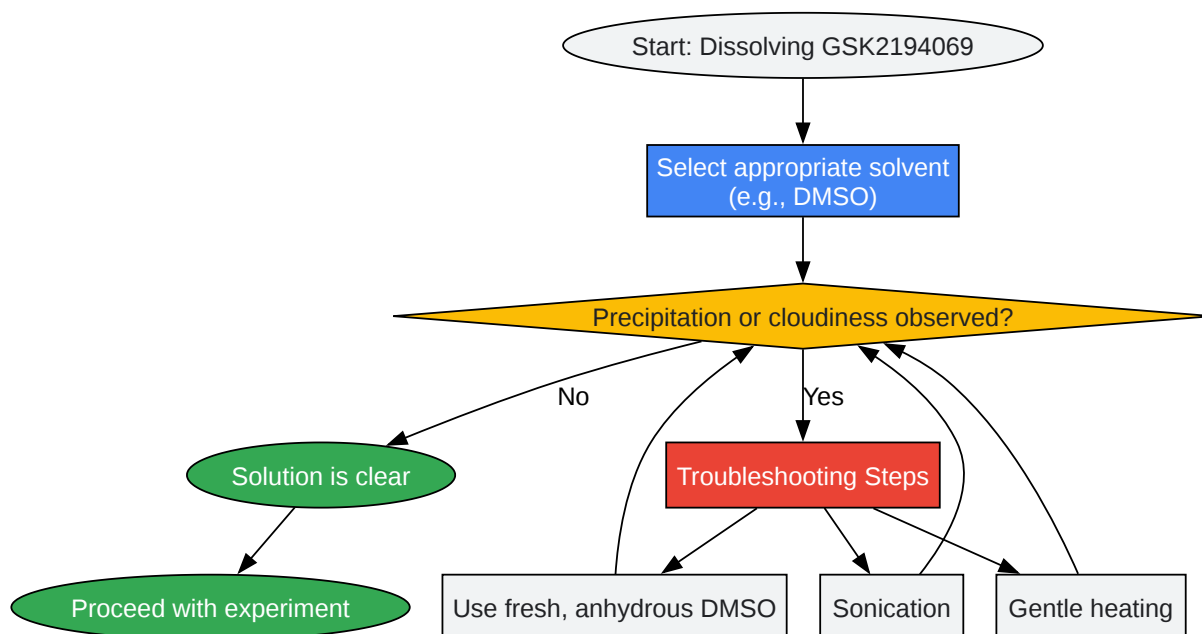
- Vortexer
- Sonicator (optional)

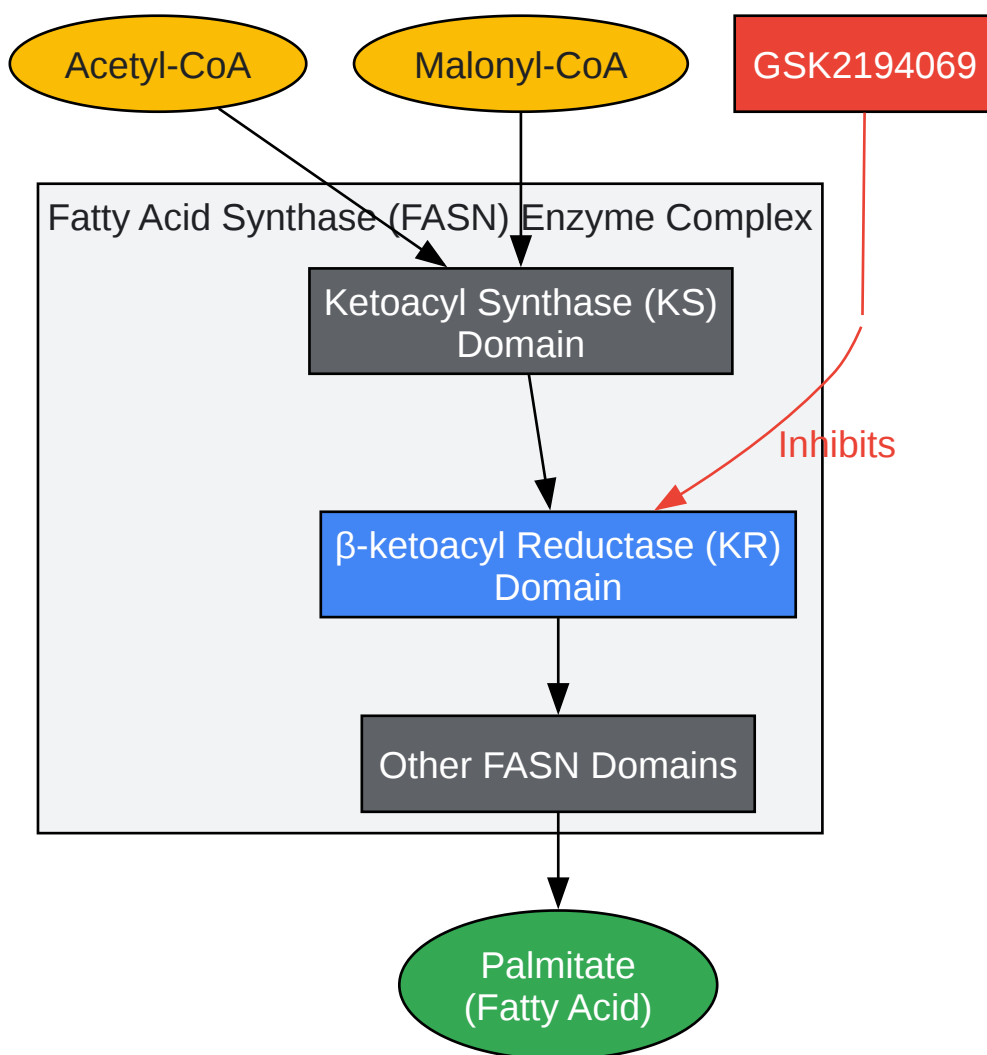
Procedure:

- Weigh out 1 mg of **GSK2194069** powder and place it into a sterile microcentrifuge tube.
- To prepare a 10 mM stock solution, add 233.4 μ L of anhydrous DMSO to the tube.
- Vortex the solution thoroughly for 1-2 minutes until the solid is completely dissolved.
- If the compound does not fully dissolve, gently warm the solution or place it in a sonicator bath for 5-10 minutes.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Visualizations

Troubleshooting Workflow for GSK2194069 Solubility





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